

Spectroscopic Characterization of 3-Chloro-5-methoxypicolinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-5-methoxypicolinic acid

CAS No.: 128073-09-6

Cat. No.: B599664

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **3-Chloro-5-methoxypicolinic acid** (CAS RN: 128073-09-6), a key heterocyclic building block in medicinal and agrochemical research. While experimentally-derived spectra for this specific compound are not widely available in the public domain, this document serves as a practical whitepaper for researchers, outlining the expected spectroscopic data based on established principles and data from analogous structures. Furthermore, it details robust, field-proven methodologies for the acquisition and interpretation of Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) data, enabling researchers to confidently validate the structure and purity of their synthesized or acquired material.

Introduction: The Structural Significance of 3-Chloro-5-methoxypicolinic Acid

3-Chloro-5-methoxypicolinic acid belongs to a class of substituted pyridine carboxylic acids that are of significant interest in drug discovery and development. The unique electronic and

steric properties imparted by the chloro, methoxy, and carboxylic acid substituents on the pyridine ring make it a versatile scaffold for the synthesis of novel bioactive molecules. Accurate and unambiguous structural confirmation is the cornerstone of any chemical research program, and a multi-technique spectroscopic approach is the gold standard for achieving this. This guide will delve into the three primary spectroscopic techniques used for the characterization of small organic molecules: NMR, IR, and MS.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **3-Chloro-5-methoxypicolinic acid**. These predictions are derived from established chemical shift and fragmentation principles, as well as by comparison to structurally related compounds.

Table 1: Predicted ^1H and ^{13}C NMR Data

Nucleus	Functional Group	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Rationale and Comparative Insights
^1H	Aromatic H (C4-H)	~7.5 - 7.8	Doublet (d)	The proton at C4 is expected to be a doublet due to coupling with the proton at C6. Its chemical shift is influenced by the electron-withdrawing nature of the adjacent chlorine atom.
^1H	Aromatic H (C6-H)	~8.1 - 8.4	Doublet (d)	The proton at C6 is adjacent to the nitrogen atom and is expected to be the most deshielded aromatic proton, appearing as a doublet due to coupling with the C4 proton.
^1H	Methoxy (-OCH ₃)	~3.9 - 4.1	Singlet (s)	Methoxy groups on aromatic rings typically appear as a singlet in this region.
^1H	Carboxylic Acid (-COOH)	>10	Broad Singlet (br s)	The acidic proton of a carboxylic acid is highly deshielded and

often appears as a broad singlet, which may exchange with residual water in the NMR solvent.

^{13}C	Carbonyl (C=O)	~165 - 170	Singlet	The carbonyl carbon of the carboxylic acid is significantly deshielded.
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^{13}C	Aromatic C (C2)	~148 - 152	Singlet	The carbon bearing the carboxylic acid group is influenced by the nitrogen atom and the carboxylic acid substituent.
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^{13}C	Aromatic C (C3)	~130 - 135	Singlet	The carbon attached to the chlorine atom will be deshielded.
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^{13}C	Aromatic C (C4)	~120 - 125	Singlet	This carbon is expected to be influenced by the adjacent chlorine and methoxy groups.
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^{13}C	Aromatic C (C5)	~155 - 160	Singlet	The carbon bearing the electron-donating methoxy group will be
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significantly
deshielded.

^{13}C

Aromatic C (C6)

~145 - 150

Singlet

The carbon
adjacent to the
nitrogen atom is
deshielded.

^{13}C

Methoxy (-OCH₃)

~55 - 60

Singlet

The carbon of
the methoxy
group typically
appears in this
range.

Table 2: Predicted FT-IR Absorption Bands

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Description
O-H (Carboxylic Acid)	2500-3300	Broad, Strong	A very broad and characteristic absorption due to the hydrogen-bonded O-H stretch of the carboxylic acid dimer. [1] [2] [3]
C-H (Aromatic)	3000-3100	Medium	Stretching vibrations of the C-H bonds on the pyridine ring.
C=O (Carboxylic Acid)	1700-1730	Strong, Sharp	A strong and sharp absorption characteristic of the carbonyl stretch of an aromatic carboxylic acid. [1] [2]
C=C, C=N (Aromatic Ring)	1400-1600	Medium to Strong	A series of bands corresponding to the stretching vibrations of the pyridine ring.
C-O (Methoxy)	1200-1300 (asymmetric) & 1000-1100 (symmetric)	Strong	Asymmetric and symmetric stretching vibrations of the aryl-alkyl ether linkage.
C-Cl	700-800	Medium	Stretching vibration of the carbon-chlorine bond.

Table 3: Predicted Mass Spectrometry Fragmentation

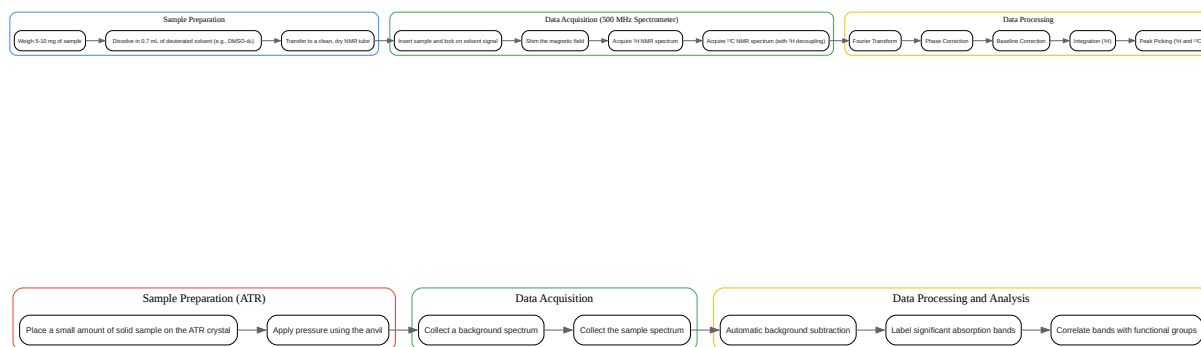
Ionization Mode	m/z (expected)	Fragment	Description
ESI+	188.0160	$[M+H]^+$	Protonated molecular ion. The exact mass will confirm the elemental composition.
ESI+	170.0055	$[M+H-H_2O]^+$	Loss of water from the carboxylic acid group.
ESI+	144.0265	$[M+H-CO_2]^+$	Decarboxylation of the protonated molecule.
ESI+	157.9854	$[M+H-CH_3O]^+$	Loss of the methoxy radical.
ESI-	185.9990	$[M-H]^-$	Deprotonated molecular ion.
ESI-	142.0088	$[M-H-CO_2]^-$	Decarboxylation of the deprotonated molecule.

Experimental Protocols for Spectroscopic Analysis

The following sections provide detailed, step-by-step methodologies for acquiring high-quality spectroscopic data for **3-Chloro-5-methoxypicolinic acid**. These protocols are designed to be self-validating, with built-in checks and considerations to ensure data integrity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule.



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Caption: Workflow for FT-IR analysis using an ATR accessory.

- Sample Preparation:
 - Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a volatile solvent like isopropanol or ethanol, and allow it to dry completely.
 - Place a small amount of the solid **3-Chloro-5-methoxypicolinic acid** onto the center of the ATR crystal.
- Data Acquisition:
 - Collect a background spectrum of the empty ATR crystal. This is crucial as it will be subtracted from the sample spectrum to remove any atmospheric (e.g., CO₂, water vapor) or instrumental artifacts.
 - Lower the anvil to apply firm and even pressure to the sample, ensuring good contact with the crystal.
 - Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The data is usually collected over a range of 4000-400 cm⁻¹.
- Data Processing and Interpretation:

- The instrument software will automatically subtract the background spectrum from the sample spectrum.
- Identify and label the major absorption bands in the spectrum.
- Correlate the observed wavenumbers with known characteristic frequencies of functional groups to confirm the presence of the carboxylic acid, methoxy group, aromatic ring, and carbon-chlorine bond. [2][3][4]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, and its fragmentation pattern can offer further structural insights.



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Caption: Workflow for ESI-MS analysis via direct infusion.

- Sample Preparation:
 - Prepare a stock solution of **3-Chloro-5-methoxypicolinic acid** in a suitable solvent such as methanol or acetonitrile at a concentration of approximately 1 mg/mL.
 - For positive ion mode analysis, dilute the stock solution to a final concentration of 1-10 µg/mL in a solvent system containing 0.1% formic acid (e.g., 50:50 acetonitrile:water with 0.1% formic acid) to promote protonation.
 - For negative ion mode analysis, dilute to a similar concentration in a solvent system containing a small amount of a weak base like ammonium hydroxide to facilitate deprotonation.

- Data Acquisition (Direct Infusion Electrospray Ionization):
 - Set up the mass spectrometer with the ESI source.
 - Infuse the prepared sample solution directly into the mass spectrometer at a constant, low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$) using a syringe pump. [5][6][7] * Acquire a full scan mass spectrum in both positive and negative ion modes to identify the molecular ion ($[\text{M}+\text{H}]^+$ and $[\text{M}-\text{H}]^-$, respectively).
 - Perform a tandem MS (MS/MS) experiment by isolating the molecular ion and subjecting it to collision-induced dissociation (CID) to generate fragment ions. [8][9][10]
- Data Analysis:
 - In the full scan spectrum, identify the peak corresponding to the molecular weight of the compound (187.58 g/mol) plus or minus a proton.
 - If using a high-resolution mass spectrometer, the exact mass of the molecular ion can be used to confirm the elemental formula ($\text{C}_7\text{H}_6\text{ClNO}_3$).
 - Analyze the fragmentation pattern from the MS/MS spectrum to corroborate the proposed structure. For example, look for neutral losses corresponding to CO_2 , H_2O , and the methoxy group. [11][12][13]

Conclusion

The spectroscopic characterization of **3-Chloro-5-methoxypicolinic acid** is a critical step in its application in research and development. This guide provides a comprehensive framework for understanding the expected NMR, IR, and MS data, as well as detailed protocols for their acquisition and interpretation. By following these methodologies, researchers can ensure the structural integrity of their material, thereby building a solid foundation for their subsequent scientific investigations. The combination of predicted data and robust experimental procedures presented herein offers a complete and authoritative resource for scientists working with this important chemical entity.

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